

Crystalline Structure of Sodium Tetraborate Decahydrate: A Technical Guide

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Compound of Interest

Compound Name: *Tinkal*

Cat. No.: *B1254984*

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Introduction

Sodium tetraborate decahydrate, commonly known as borax, is a hydrated salt of boric acid with significant industrial and scientific importance. While often represented by the formula $\text{Na}_2\text{B}_4\text{O}_7 \cdot 10\text{H}_2\text{O}$, its true structure is more accurately described as $\text{Na}_2[\text{B}_4\text{O}_5(\text{OH})_4] \cdot 8\text{H}_2\text{O}$.^{[1][2]} This distinction is critical as it reflects the complex polyborate anion that defines its crystalline architecture. The structure consists of $[\text{B}_4\text{O}_5(\text{OH})_4]^{2-}$ anions and chains of sodium-water octahedra.^{[3][4]} This technical guide provides an in-depth analysis of the crystalline structure of sodium tetraborate decahydrate, detailing its physicochemical properties, crystallographic data, and the experimental protocols used for its characterization. It is intended for researchers, scientists, and professionals in drug development who require a comprehensive understanding of this compound.

Physicochemical and Crystallographic Properties

The fundamental properties of sodium tetraborate decahydrate are summarized below. The compound is a white, crystalline solid that is soluble in water and ethylene glycol but poorly soluble in other organic solvents like acetone and ethanol.^{[1][2][5][6]}

Table 1: Physicochemical Properties of Sodium Tetraborate Decahydrate

Property	Value
Chemical Formula	$\text{Na}_2[\text{B}_4\text{O}_5(\text{OH})_4] \cdot 8\text{H}_2\text{O}$
Molar Mass	381.37 g/mol [1][5][7]
Appearance	White crystalline solid[1][5][8]
Density	1.73 g/cm ³ [1][6]
Melting Point	75 °C (decomposes)[1][2]
Boiling Point	1,575 °C (anhydrous)[1][8]
Solubility in Water	31.7 g/L[2][5]
Refractive Index	1.472[5]

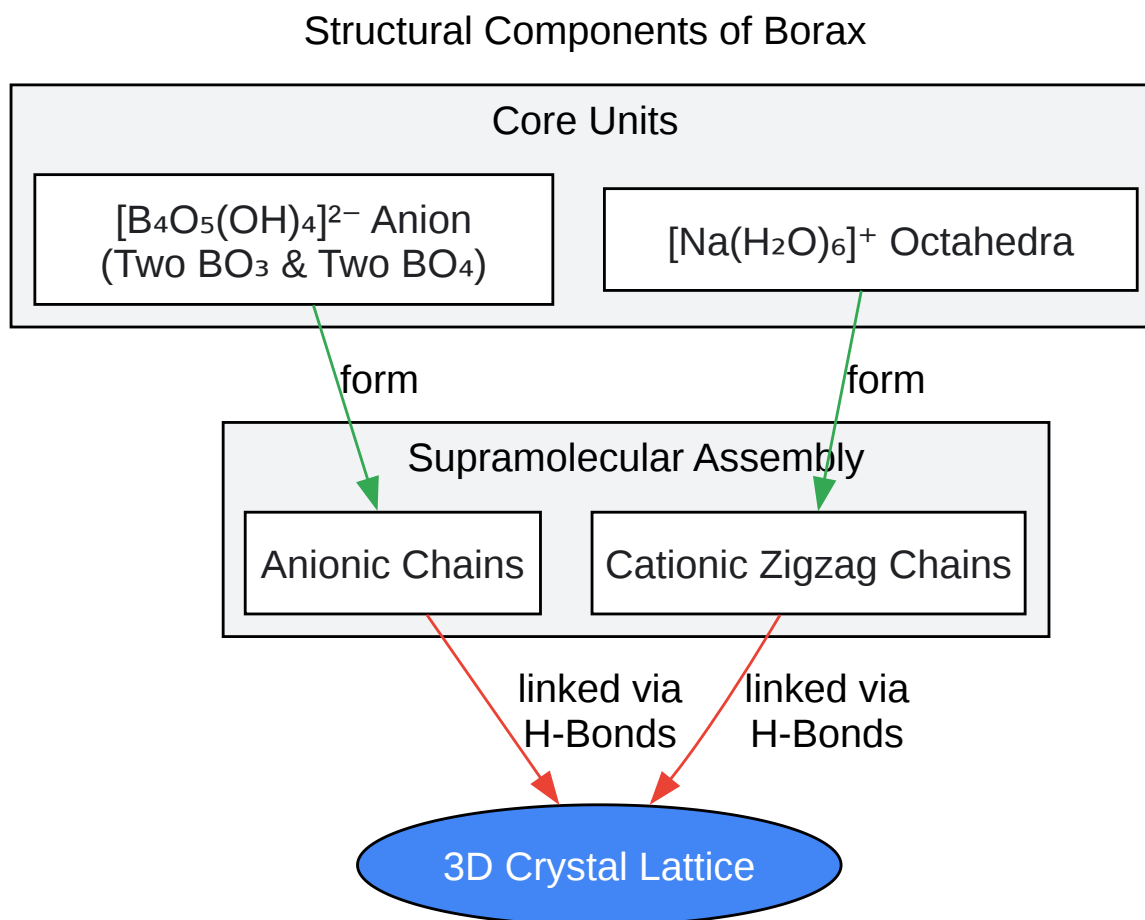
The crystal structure of borax has been determined with high precision using single-crystal X-ray and neutron diffraction techniques.[3][9] The structure contains tetraborate anions, $[\text{B}_4\text{O}_5(\text{OH})_4]^{2-}$, which possess twofold rotation symmetry.[3][4] Within this anion, two boron atoms are in a trigonal planar coordination (BO_3), and two are in a tetrahedral coordination (BO_4).[1] These anions form chains linked by hydrogen bonds. The structure also features zigzag chains of sodium-coordinated water molecules, specifically $[\text{Na}(\text{H}_2\text{O})_6]^+$ octahedra.[3][4]

Table 2: Crystallographic Data for Sodium Tetraborate Decahydrate at 145 K

Parameter	Value
Crystal System	Monoclinic
Space Group	C2/c
a	11.859(2) Å
b	10.638(2) Å
c	12.193(2) Å
β	106.63(3)°
Volume	1472.9(5) Å ³
Z	4
Data Source	X-ray Diffraction[3][4]

Structural Relationships and Thermal Decomposition

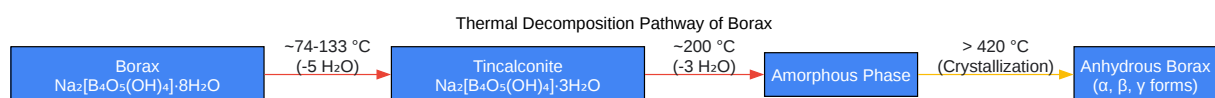
The intricate three-dimensional structure of borax is maintained by a network of hydrogen bonds connecting the tetraborate anions and the sodium-water chains. The relationship between these core components is visualized below.



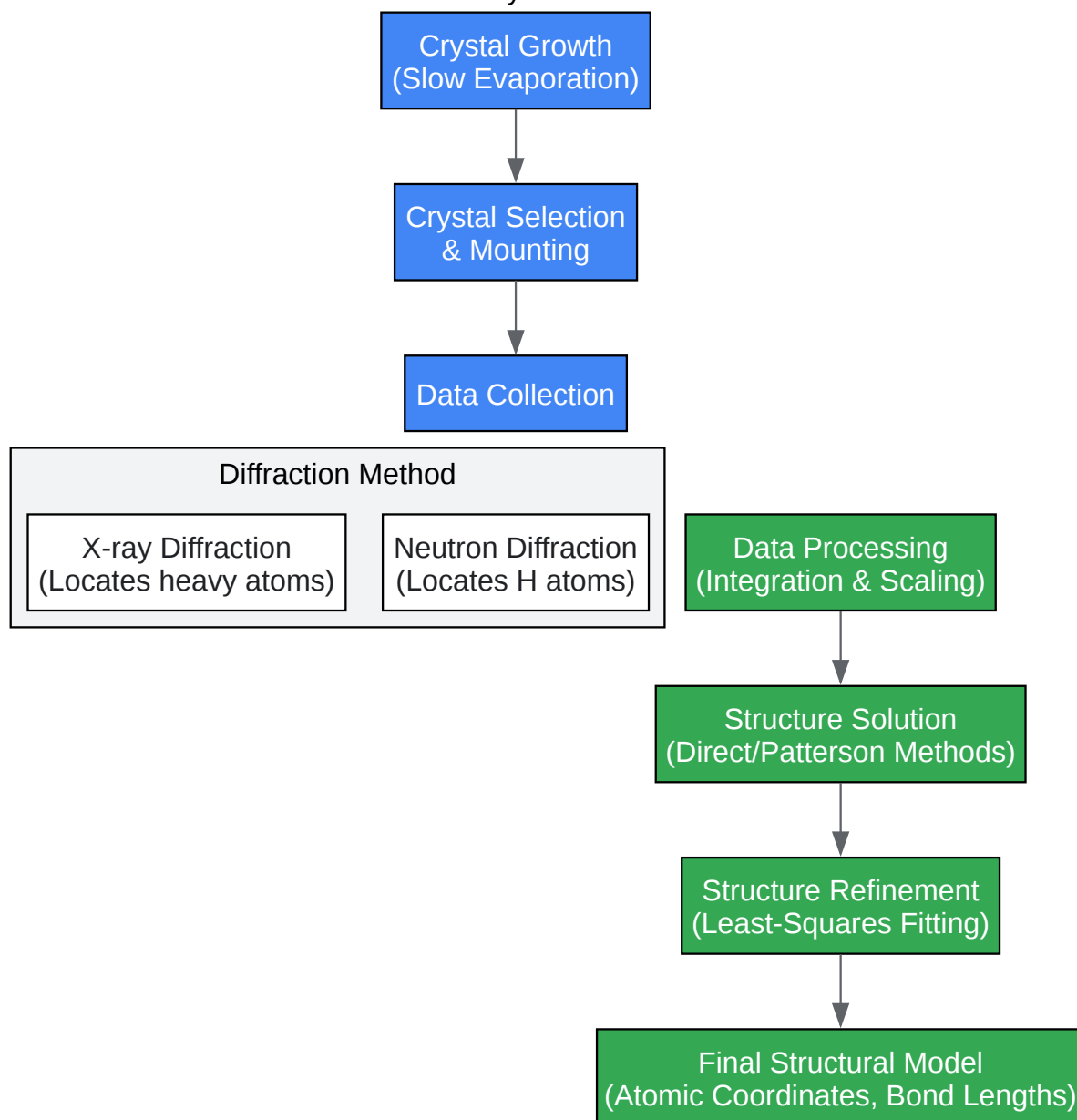
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Caption: Relationship of ionic units in the borax crystal lattice.

Upon heating, sodium tetraborate decahydrate undergoes a multi-stage thermal decomposition, losing its water of hydration.[10] This process involves transformation into intermediate hydrates and finally to an anhydrous form.



General Workflow for Crystal Structure Determination

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- To cite this document: BenchChem. [Crystalline Structure of Sodium Tetraborate Decahydrate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1254984#crystalline-structure-of-sodium-tetraborate-decahydrate]

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